

# Application Notes and Protocols: Ammonium Iron(II) Sulfate in Dosimetry

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## Compound of Interest

Compound Name: Azanium;hexahydrate

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Ammonium iron(II) sulfate, commonly known as Mohr's salt, is a key reagent in chemical dosimetry, particularly in the formulation of the Fricke dosimeter.[1] This system is a well-established and reliable method for measuring absorbed dose from ionizing radiation.[2] Its response is based on the radiation-induced oxidation of ferrous ions ( $\text{Fe}^{2+}$ ) to ferric ions ( $\text{Fe}^{3+}$ ) in an acidic aqueous solution.[3][4] The concentration of the resulting ferric ions is proportional to the absorbed dose and can be accurately determined using UV-Vis spectrophotometry.[3][5] Due to its water-based composition (approximately 96% water by weight), the Fricke dosimeter's dosimetric properties are very similar to those of water, making it an excellent tool for applications in radiotherapy and other radiation-based technologies.[3][5][6]

## Key Applications:

- **Reference Dosimetry:** The Fricke dosimeter is considered a reference standard dosimetry system due to its high precision and well-characterized chemical yield.[7]
- **Radiotherapy Dose Verification:** It is used to measure absorbed dose to water in clinical settings for the calibration of radiation therapy beams.[5]
- **Industrial Radiation Processing:** In industrial applications such as the sterilization of medical devices and food irradiation, ammonium iron(II) sulfate-based dosimeters are used for dose mapping and quality control, sometimes in modified forms for high-dose measurements.[8]

- Gel Dosimetry: Ammonium iron(II) sulfate is a crucial component in Fricke gel dosimeters, which allow for the three-dimensional spatial mapping of absorbed dose.[\[1\]](#)[\[9\]](#)

## Quantitative Data Summary

The following tables summarize the key quantitative parameters associated with ammonium iron(II) sulfate-based dosimeters.

Table 1: Standard Fricke Dosimeter Composition and Properties

Parameter	Value	Reference(s)
Ferrous Ammonium Sulfate	1 mM (0.392 g/L)	<a href="#">[5]</a> <a href="#">[10]</a>
Sodium Chloride (optional)	1 mM (0.058 g/L)	<a href="#">[5]</a> <a href="#">[10]</a>
Sulfuric Acid	0.4 M (22 mL/L of 95-98% H <sub>2</sub> SO <sub>4</sub> )	<a href="#">[5]</a> <a href="#">[10]</a>
Dose Range	5 - 400 Gy	<a href="#">[3]</a> <a href="#">[5]</a>
Wavelength for Analysis	304 nm	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Molar Absorption Coeff. ( $\epsilon$ )	2174 M <sup>-1</sup> cm <sup>-1</sup> at 304 nm and 25°C	<a href="#">[10]</a>
G-value (photons)	1.555 ± 0.017 × 10 <sup>-6</sup> mol·J <sup>-1</sup>	<a href="#">[5]</a>
Density ( $\rho$ )	1.023 g·cm <sup>-3</sup> at 25°C	<a href="#">[5]</a> <a href="#">[10]</a>

Table 2: Modified and High-Dose Dosimeter Formulations

Dosimeter Type	Key Modifications	Dose Range	Reference(s)
Modified Fricke (High Dose Rate)	Increased $\text{Fe}^{2+}$ concentration to 10 mM; NaCl excluded.	Up to 600 Gy	[11]
Crystalline Ferrous Ammonium Sulfate	Solid-state dosimeter.	33.5 - 270 kGy	[8]
Ceric-Cerous Sulfate	Uses the reduction of ceric ions ( $\text{Ce}^{4+}$ ) to cerous ions ( $\text{Ce}^{3+}$ ). Not an iron-based system, but a related chemical dosimeter.	0.5 - 50 kGy	[12][13]
Potassium Dichromate	Utilizes the reduction of dichromate ions.	10 - 120 kGy	[14]
Fricke Xylenol Gel (FXG)	Addition of xylenol orange and gelatin for 3D dosimetry.	5 - 30 Gy	[9]

## Experimental Protocols

### Protocol 1: Preparation of Standard Fricke Dosimeter Solution (1 Liter)

Materials:

- Ammonium iron(II) sulfate hexahydrate  $[(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}]$  (analytical grade)
- Sodium chloride  $[\text{NaCl}]$  (analytical grade)
- Sulfuric acid  $[\text{H}_2\text{SO}_4]$  (95-98%, analytical grade)
- High-purity water (Milli-Q or equivalent)
- 1 L volumetric flask

- Glassware (beakers, graduated cylinders) cleaned with sulfuric acid.
- Analytical balance

#### Procedure:

- Acid Dilution: Carefully add 22 mL of concentrated sulfuric acid to approximately 250 mL of high-purity water in a beaker while stirring. Caution: Always add acid to water, never the other way around, as the dilution process is highly exothermic.
- Dissolving Salts: In a separate beaker, dissolve 0.392 g of ammonium iron(II) sulfate hexahydrate and 0.06 g of sodium chloride in a small amount of the diluted sulfuric acid solution.<sup>[5]</sup> The sodium chloride helps to protect the solution from organic impurities.<sup>[10]</sup>
- Final Volume: Transfer the dissolved salt solution to the 1 L volumetric flask. Rinse the beaker with the remaining diluted sulfuric acid and add the rinsing to the volumetric flask.
- Mixing: Bring the final volume to 1 L with high-purity water and mix thoroughly.
- Storage: Transfer the solution to a clean, glass-stoppered bottle and store in the dark. The solution should be allowed to stand for 24 hours before use.<sup>[5]</sup>

## Protocol 2: Irradiation and Spectrophotometric Measurement

#### Equipment:

- UV-Vis Spectrophotometer
- Quartz cuvettes (typically 1 cm path length)
- Irradiation source (e.g., Co-60 gamma source, linear accelerator)
- Dosimeter vials (e.g., quartz or borosilicate glass)

#### Procedure:

- Sample Preparation: Fill the irradiation vials with the Fricke solution.

- Irradiation: Expose the dosimeter vials to the ionizing radiation field for a predetermined time or dose.
- Spectrophotometric Analysis:
  - Set the spectrophotometer to a wavelength of 304 nm.[\[5\]](#)[\[10\]](#)
  - Use a non-irradiated Fricke solution as the reference (blank) to zero the spectrophotometer.
  - Measure the optical density (absorbance) of the irradiated solution.
  - Ensure temperature control during the reading, as the molar absorption coefficient is temperature-dependent.[\[5\]](#)
- Dose Calculation: The absorbed dose (D) in Grays (Gy) is calculated using the following formula:

$$D \text{ (Gy)} = \Delta OD / (\epsilon * \rho * L * G(\text{Fe}^{3+}))$$

Where:

- $\Delta OD$  is the change in optical density between the irradiated and non-irradiated solutions.  
[\[5\]](#)
- $\epsilon$  is the molar linear absorption coefficient of  $\text{Fe}^{3+}$  ions ( $2174 \text{ M}^{-1}\text{cm}^{-1}$  at 304 nm and  $25^\circ\text{C}$ ).[\[10\]](#)
- $\rho$  is the density of the Fricke solution ( $1.023 \text{ g}\cdot\text{cm}^{-3}$  at  $25^\circ\text{C}$ ).[\[5\]](#)[\[10\]](#)
- $L$  is the optical path length of the cuvette in cm.
- $G(\text{Fe}^{3+})$  is the radiation chemical yield of the ferric ions ( $1.555 \times 10^{-6} \text{ mol}\cdot\text{J}^{-1}$  for Co-60 gamma rays).[\[5\]](#)

## Visualizations

### Chemical Reaction Pathway

The fundamental principle of the Fricke dosimeter is the oxidation of ferrous ( $\text{Fe}^{2+}$ ) to ferric ( $\text{Fe}^{3+}$ ) ions by the products of water radiolysis.

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